

# 2-Fluorophenylhydrazine CAS number and molecular weight

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## Compound of Interest

Compound Name: 2-Fluorophenylhydrazine

Cat. No.: B1330851

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## An In-depth Technical Guide to 2-Fluorophenylhydrazine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Fluorophenylhydrazine**, a key chemical intermediate in pharmaceutical and organic synthesis. This document details its chemical properties, synthesis protocols, and significant applications, with a focus on its role in the development of novel therapeutic agents.

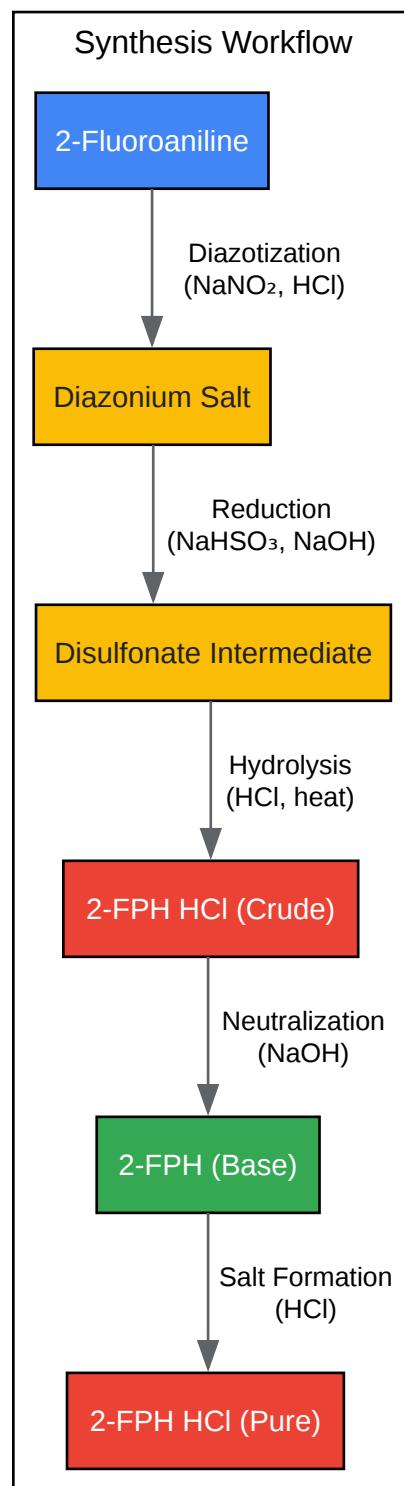
## Core Compound Data

**2-Fluorophenylhydrazine** is commercially available primarily as its hydrochloride salt, which enhances its stability. The essential physicochemical data for both the free base and the hydrochloride salt are summarized below.

Property	2-Fluorophenylhydrazine	2-Fluorophenylhydrazine Hydrochloride
CAS Number	2368-80-1	2924-15-4 <a href="#">[1]</a> <a href="#">[2]</a>
Molecular Formula	C <sub>6</sub> H <sub>7</sub> FN <sub>2</sub> <a href="#">[3]</a>	C <sub>6</sub> H <sub>8</sub> ClFN <sub>2</sub> or C <sub>6</sub> H <sub>7</sub> FN <sub>2</sub> · HCl <a href="#">[1]</a> <a href="#">[4]</a>
Molecular Weight	126.13 g/mol <a href="#">[3]</a> <a href="#">[5]</a>	162.59 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Appearance	Colorless to pale yellow liquid or solid <a href="#">[7]</a>	White to tan powder <a href="#">[2]</a>
Melting Point	Not available	200-205 °C (decomposition) <a href="#">[2]</a> <a href="#">[8]</a>
Synonyms	(o-Fluorophenyl)hydrazine, 1-(2-Fluorophenyl)hydrazine <a href="#">[7]</a>	o-Fluorophenylhydrazine HCl, 1-(2-Fluorophenyl)hydrazine hydrochloride <a href="#">[2]</a>

## Synthesis of 2-Fluorophenylhydrazine Hydrochloride

The industrial synthesis of **2-Fluorophenylhydrazine** hydrochloride is a multi-step process that begins with 2-fluoroaniline. The general workflow involves diazotization, reduction, and subsequent hydrolysis.



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**Caption:** General synthesis workflow for **2-Fluorophenylhydrazine HCl**.

## Experimental Protocol: Synthesis from 2-Fluoroaniline

The following protocol is a summarized representation of established industrial synthesis methods.[\[1\]](#)[\[9\]](#)

#### 1. Diazotization:

- 2-Fluoroaniline is introduced into a mixture of water and hydrochloric acid (approx. 3.2 moles of HCl per mole of 2-fluoroaniline).
- The mixture is cooled, and an aqueous solution of sodium nitrite is added dropwise while maintaining a low temperature (e.g., 10-20°C) to form the 2-fluorobenzenediazonium chloride salt.
- Excess nitrite is subsequently neutralized using a quenching agent like amidosulfuric acid.

#### 2. Reduction:

- The prepared diazonium salt solution is then added to a pre-prepared alkaline bisulfite solution (sodium hydrogen sulfite and sodium hydroxide).
- The pH of the reaction is carefully maintained between 5.4 and 6.5 during the addition.
- This step yields the **2-fluorophenylhydrazine**-α,β-disulfonate intermediate.

#### 3. Hydrolysis and Isolation:

- The reaction mixture containing the disulfonate intermediate is heated (e.g., to 70-80°C).
- Concentrated hydrochloric acid is added, and the mixture is heated further to facilitate hydrolysis, which cleaves the sulfonate groups to form **2-fluorophenylhydrazine** hydrochloride.
- Upon cooling, the crude **2-fluorophenylhydrazine** hydrochloride crystallizes out of the solution and is collected by filtration.

#### 4. Purification (Optional):

- For higher purity, the crude hydrochloride salt can be neutralized with an alkali solution (e.g., sodium hydroxide) to precipitate the free base, **2-fluorophenylhydrazine**.

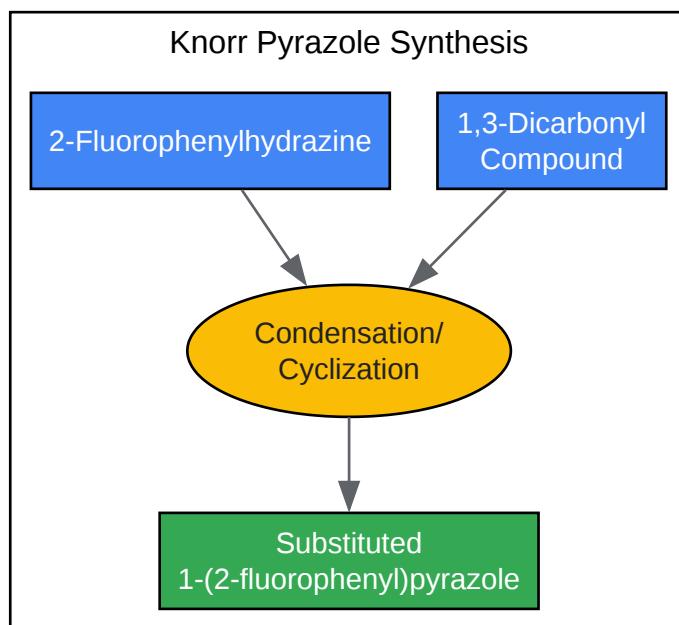
- The free base is then filtered, washed, and can be re-dissolved in hydrochloric acid to form the purified hydrochloride salt, which is then isolated by filtration and drying.

## Applications in Research and Development

**2-Fluorophenylhydrazine** serves as a critical building block for the synthesis of complex heterocyclic compounds, which are prevalent in medicinal chemistry and agrochemical development.<sup>[4]</sup>

## Synthesis of Pyrazole Derivatives

A primary application of **2-fluorophenylhydrazine** is in the synthesis of substituted pyrazoles. Pyrazoles are a class of heterocyclic compounds that form the core of numerous pharmaceuticals, including anti-inflammatory drugs (e.g., Celecoxib), anticancer agents, and antimicrobials.<sup>[10][11]</sup> The most common synthetic route is the Knorr pyrazole synthesis, involving the condensation of a hydrazine with a 1,3-dicarbonyl compound.



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**Caption:** General scheme for the synthesis of pyrazole derivatives.

## Role in Anticancer Drug Discovery

Hydrazine and hydrazone derivatives are recognized for their wide range of biological activities, including anticancer properties.<sup>[8][12]</sup> **2-Fluorophenylhydrazine** is a precursor for synthesizing novel hydrazides and pyrazoles that have been evaluated as potential anticancer agents.<sup>[13]</sup> These compounds can exert their effects through various mechanisms, such as the inhibition of critical enzymes like EGFR and VEGFR-2, or by inducing cell cycle arrest and apoptosis in cancer cells.<sup>[14][15][16]</sup> The fluorine atom on the phenyl ring can enhance the metabolic stability and binding affinity of the final drug molecule, making it a valuable modification in drug design.<sup>[6]</sup>

## Other Applications

- **Tryptamine Derivatives:** Phenylhydrazines are used in the Fischer indole synthesis, a classic method for producing indole rings. This chemistry is crucial for synthesizing tryptamine derivatives, a class of compounds investigated for the treatment of migraines and cluster headaches.<sup>[6]</sup>
- **Agrochemicals:** The heterocyclic structures derived from **2-fluorophenylhydrazine** are also utilized in the development of modern herbicides, insecticides, and fungicides.<sup>[6]</sup>

## Safety and Handling

**2-Fluorophenylhydrazine** hydrochloride is classified as harmful if swallowed, in contact with skin, or if inhaled.<sup>[5]</sup> It is also known to cause skin and serious eye irritation and may cause respiratory irritation.<sup>[5]</sup> Appropriate personal protective equipment (PPE), including gloves, safety goggles, and a dust mask, should be used when handling this compound.<sup>[2]</sup> It should be stored in a well-ventilated area away from incompatible materials.

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